

Essential Safety and Handling Guide for GB-110 (Guanabenz Acetate)

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Compound of Interest

Compound Name: GB-110

Cat. No.: B10772786

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For Immediate Reference by Laboratory Professionals

This document provides crucial safety and logistical information for the handling, use, and disposal of **GB-110**, chemically identified as Guanabenz acetate salt. Researchers, scientists, and drug development professionals should review this guide thoroughly to ensure safe laboratory practices.

Guanabenz acetate (CAS No. 23256-50-0) is a centrally acting alpha-2 adrenergic receptor agonist.^[1] It is classified as acutely toxic if swallowed (Oral, Category 3) and requires careful handling to minimize exposure risks.^{[2][3][4][5]}

Personal Protective Equipment (PPE)

Adherence to the following personal protective equipment guidelines is mandatory to ensure personal safety when handling Guanabenz acetate.

| PPE Category | Item | Specification |
|------------------------|----------------|---|
| Eye Protection | Safety Glasses | Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). |
| Hand Protection | Gloves | Chemical-resistant, disposable gloves. Inspect prior to use. |
| Respiratory Protection | Dust Mask | Use a NIOSH-approved N95 (US) type dust mask. |
| Body Protection | Lab Coat | Standard laboratory coat. |

Operational Plan: Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes.[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use in a well-ventilated area or under a chemical fume hood.[\[2\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[4\]](#)

Storage:

- Store in a tightly closed container.[\[6\]](#)
- Keep in a dry and well-ventilated place.
- Store locked up.[\[4\]](#)[\[5\]](#)

Disposal Plan

All waste materials containing Guanabenz acetate must be treated as hazardous waste.

- Waste Disposal: Dispose of contents and container in accordance with local, state, and federal regulations.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Professional Service: It is recommended to contact a licensed professional waste disposal service to dispose of this material.[\[2\]](#)
- Contaminated Packaging: Dispose of as unused product.

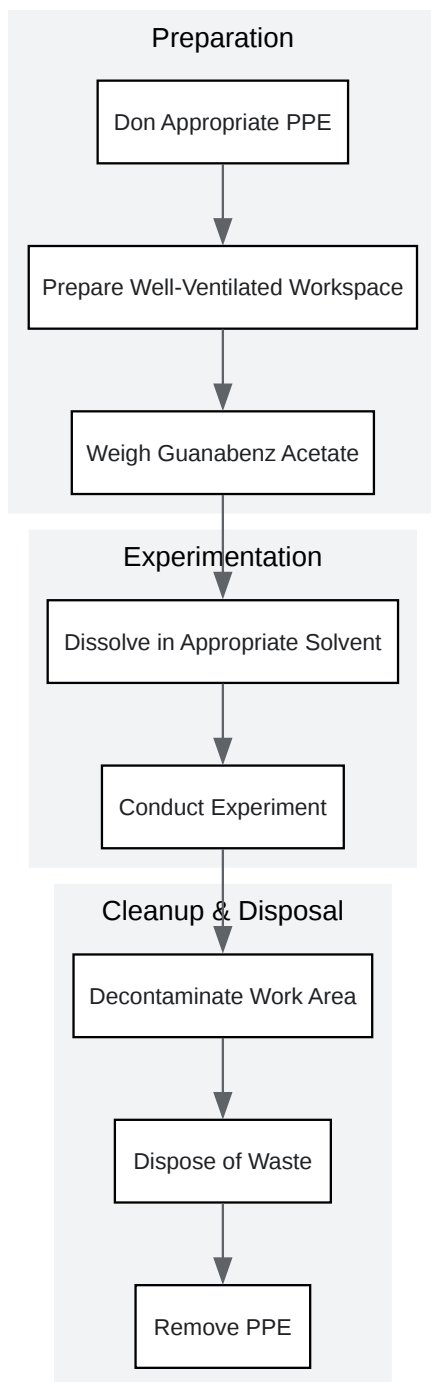
Emergency Procedures

| Emergency | First Aid Measures |
|--------------|---|
| If Swallowed | Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting. [2] [4] [5] |
| If on Skin | Take off immediately all contaminated clothing. Rinse skin with water/shower. |
| If in Eyes | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |
| If Inhaled | Move person into fresh air. If not breathing, give artificial respiration. |

Experimental Workflow: General Laboratory Use

The following diagram outlines a general workflow for handling Guanabenz acetate in a laboratory setting. This is a representative workflow and may need to be adapted for specific experimental protocols.

General Laboratory Workflow for Guanabenz Acetate



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Caption: General laboratory workflow for handling Guanabenz Acetate.

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